

An In-depth Technical Guide to Adenine Monohydrochloride Hemihydrate

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Compound of Interest

Compound Name: Adenine monohydrochloride hemihydrate

Cat. No.: B1663734

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This guide provides essential information on **adenine monohydrochloride hemihydrate**, focusing on its molecular properties. The data is tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Adenine monohydrochloride hemihydrate is the hemihydrate form of adenine hydrochloride. It is crucial to distinguish between the anhydrous and hydrated forms of this compound, as their molecular weights and formulas differ. The following table summarizes the key quantitative data for both the anhydrous and hemihydrate forms.

Property	Adenine Monohydrochloride Anhydrous	Adenine Monohydrochloride Hemihydrate
Molecular Formula	$C_5H_5N_5 \cdot HCl$ [1]	$C_5H_8ClN_5O$ [2][3] or $2(C_5H_5N_5 \cdot HCl) \cdot H_2O$
Molecular Weight	171.59 g/mol [1][4]	189.60 g/mol [2][3]
Alternate Formula	$C_5H_6ClN_5$ [4][5]	
CAS Number	2922-28-3 [1]	6055-72-7 [2][3][6]

Experimental Applications

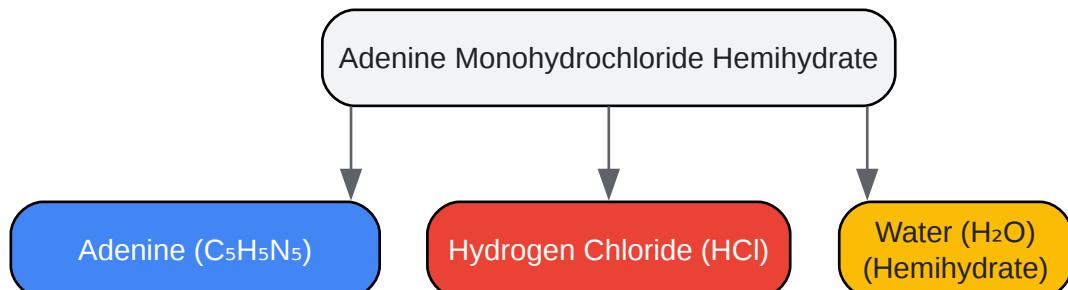
Detailed experimental protocols for **adenine monohydrochloride hemihydrate** are highly dependent on the specific research application and are typically outlined in peer-reviewed scientific publications or official pharmacopeial monographs. However, general applications of adenine hydrochloride hydrate include:

- A supplement in rich media for galactose induction during yeast cell culture.[1]
- Incubation of cell lines for viability and co-culture assays.[1]
- A component of Pombe Glutamate (PMG) media for the germination of *Schizosaccharomyces pombe*.[1]

Adenine itself is a fundamental component of DNA and RNA, and it plays a vital role in cellular respiration as a part of ATP, NAD, and FAD.[6]

Molecular Composition

The following diagram illustrates the constituent components of **adenine monohydrochloride hemihydrate**.



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References

- 1. Adenine hydrochloride hydrate | Krackeler Scientific, Inc. [krackeler.com]
- 2. Adenine hydrochloride hemihydrate | 6055-72-7 [chemicalbook.com]
- 3. Adenine monohydrochloride hemihydrate | Proteintech | [\[ptgcn.com\]](#)
- 4. Adenine Hydrochloride Hemihydrate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. ADENINE MONOHYDROCHLORIDE [chembk.com]
- 6. medchemexpress.com [medchemexpress.com]
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